

Application Note: Measuring Atractylochromene Inhibition of 5-Lipoxygenase (5-LOX) Activity

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Compound of Interest		
Compound Name:	Atractylochromene	
Cat. No.:	B12302996	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Lipoxygenase (5-LOX) is a crucial enzyme in the arachidonic acid cascade, responsible for the biosynthesis of leukotrienes, which are potent pro-inflammatory mediators.[1][2] Dysregulation of the 5-LOX pathway is implicated in various inflammatory diseases, including asthma, allergic rhinitis, and cardiovascular diseases.[1][3] Therefore, inhibitors of 5-LOX are of significant interest for therapeutic development. **Atractylochromene**, a natural compound isolated from Atractylodes lancea, has been identified as a potent inhibitor of 5-LOX.[4][5][6] This document provides detailed protocols and data presentation for measuring the inhibitory activity of **Atractylochromene** against 5-LOX.

Data Presentation

The inhibitory potency of **Atractylochromene** against 5-LOX and its selectivity over cyclooxygenase-1 (COX-1) are summarized in the table below. This quantitative data is essential for evaluating the compound's efficacy and potential therapeutic window.

Compound	Target	IC50 (μM)	Source
Atractylochromene	5-LOX	0.6	[4][5][6][7][8]
Atractylochromene	COX-1	3.3	[4][5][6][7][8]



Caption: Inhibitory concentration (IC50) values of **Atractylochromene** against 5-lipoxygenase (5-LOX) and cyclooxygenase-1 (COX-1).

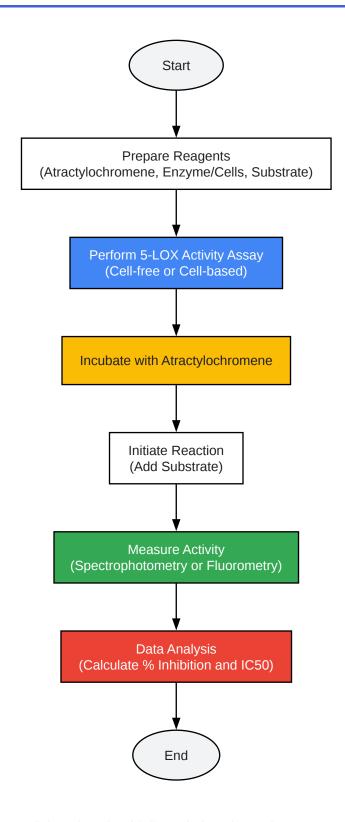
Signaling Pathway

The 5-LOX pathway is a critical branch of the arachidonic acid metabolic cascade. The following diagram illustrates the key steps in this pathway and the point of inhibition by **Atractylochromene**.









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